

Application Notes and Protocols for Boc-Asp-Ofm Solid-Phase Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-Asp-Ofm*

Cat. No.: *B558617*

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Introduction

Boc-Asp-Ofm, N- α -(tert-Butoxycarbonyl)-L-aspartic acid α -(9-fluorenylmethyl) ester, is a specialized amino acid derivative primarily utilized in Solid-Phase Peptide Synthesis (SPPS) for the production of cyclic peptides. The strategic placement of the fluorenylmethyl (Ofm) protecting group on the α -carboxyl group, while the β -carboxyl group remains free, allows for the side-chain anchoring of the aspartic acid residue to a resin. This orthogonal protection strategy is instrumental in methodologies involving on-resin, head-to-tail cyclization, a key technique in the synthesis of constrained peptides with enhanced biological activity and stability.

This document provides a detailed protocol for the use of **Boc-Asp-Ofm** in Boc-chemistry SPPS, with a focus on the synthesis of cyclic peptides.

Data Presentation

Table 1: Reagents and Solvents for Boc-Asp-Ofm SPPS

Reagent/Solvent	Abbreviation	Purpose	Typical Concentration/Amount
2-Chlorotriyl chloride resin	2-CTC resin	Solid support for peptide synthesis	1.0-1.6 mmol/g substitution
Boc-Asp-Ofm	-	First amino acid for side-chain anchoring	1.5-2.0 equivalents
Diisopropylethylamine	DIPEA	Base for resin loading and neutralization	4.0 equivalents (for loading)
Dichloromethane	DCM	Solvent for resin swelling and washing	-
N,N-Dimethylformamide	DMF	Solvent for coupling and washing	-
Trifluoroacetic acid	TFA	Reagent for Boc-deprotection	25-50% in DCM (v/v)
O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate / N,N,N',N'-Tetramethyl-O-(1H-benzotriazol-1-yl)uronium hexafluorophosphate	HBTU/HATU	Coupling reagent	3.0-4.0 equivalents
1-Hydroxybenzotriazole	HOBT	Coupling additive to suppress racemization	3.0-4.0 equivalents
N,N'-Diisopropylcarbodiimide	DIC	Coupling reagent	3.0-4.0 equivalents
Piperidine	-	Reagent for Ofm-deprotection	20% in DMF (v/v)

Cleavage Cocktail (TFA/TIS/H ₂ O)	-	Reagent for final cleavage from resin	95:2.5:2.5 (v/v/v)
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Table 2: Typical Parameters for Key Experimental Steps

Experimental Step	Key Parameters	Typical Values
Resin Swelling	Solvent, Time	DCM, 30-60 minutes
Boc-Asp-Ofm Anchoring	Reagents, Time	Boc-Asp-Ofm, DIPEA in DCM, 1-2 hours
Boc Deprotection	Reagent, Time	25-50% TFA in DCM, 1 x 1 min + 1 x 20 min
Amino Acid Coupling	Reagents, Time	Boc-amino acid, HBTU/HOBt or DIC/HOBt, DIPEA in DMF, 1-2 hours
On-Resin Cyclization	Deprotection, Coupling Reagents, Time	20% Piperidine in DMF (Ofm removal), 25% TFA in DCM (Boc removal), HBTU/HOBt/DIPEA, 4-24 hours
Final Cleavage	Reagent, Time	TFA/TIS/H ₂ O (95:2.5:2.5), 2-3 hours

Experimental Protocols

Resin Preparation and Anchoring of Boc-Asp-Ofm

This protocol describes the initial steps of swelling the resin and attaching the first amino acid, **Boc-Asp-Ofm**, via its side-chain carboxyl group.

Methodology:

- **Resin Swelling:** Place the 2-Chlorotrityl chloride resin (1.0 eq) in a reaction vessel. Add sufficient Dichloromethane (DCM) to swell the resin and shake gently for 30-60 minutes at room temperature.

- Resin Washing: Drain the DCM and wash the resin three times with DCM.
- Anchoring:
 - Dissolve **Boc-Asp-Ofm** (1.5 eq) in DCM.
 - Add Diisopropylethylamine (DIPEA) (4.0 eq) to the **Boc-Asp-Ofm** solution.
 - Add the amino acid solution to the swollen resin.
 - Shake the mixture for 1-2 hours at room temperature.
- Capping: To cap any unreacted chlorotriyl groups, add a solution of DCM/Methanol/DIPEA (17:2:1) and shake for 30 minutes.
- Washing: Drain the capping solution and wash the resin sequentially with DCM (3x), DMF (3x), and finally DCM (3x). The resin is now ready for peptide chain elongation.

Solid-Phase Peptide Synthesis (Boc-SPPS) Cycle

This section details the iterative process of extending the peptide chain.

Methodology:

- Boc Deprotection:
 - Wash the resin with DCM (3x).
 - Add a solution of 25-50% Trifluoroacetic acid (TFA) in DCM to the resin and shake for 1 minute.
 - Drain the TFA solution.
 - Add a fresh solution of 25-50% TFA in DCM and shake for 20 minutes.
 - Drain the TFA solution and wash the resin with DCM (3x).
- Neutralization:

- Wash the resin with a 5% DIPEA solution in DMF (3x) to neutralize the trifluoroacetate salt.
- Wash the resin with DMF (3x).
- Amino Acid Coupling:
 - In a separate vessel, dissolve the next Boc-protected amino acid (3.0 eq), HBTU (3.0 eq), and HOBt (3.0 eq) in DMF.
 - Add DIPEA (6.0 eq) to the solution to activate the amino acid.
 - Add the activated amino acid solution to the resin.
 - Shake the reaction vessel for 1-2 hours at room temperature.
 - To monitor the completion of the coupling reaction, a Kaiser test can be performed.
- Washing: Drain the coupling solution and wash the resin with DMF (3x) and DCM (3x).
- Repeat: Repeat steps 1-4 for each subsequent amino acid in the peptide sequence.

On-Resin Cyclization and Cleavage

This protocol outlines the final steps of preparing the linear peptide for cyclization, the cyclization reaction itself, and the ultimate cleavage of the cyclic peptide from the solid support.

Methodology:

- N-terminal Boc Deprotection: Follow the Boc deprotection protocol described in Section 2, Step 1.
- C-terminal Ofm Deprotection:
 - Wash the resin with DMF (3x).
 - Treat the resin with a solution of 20% piperidine in DMF for 30 minutes to remove the Ofm group from the C-terminal aspartic acid.

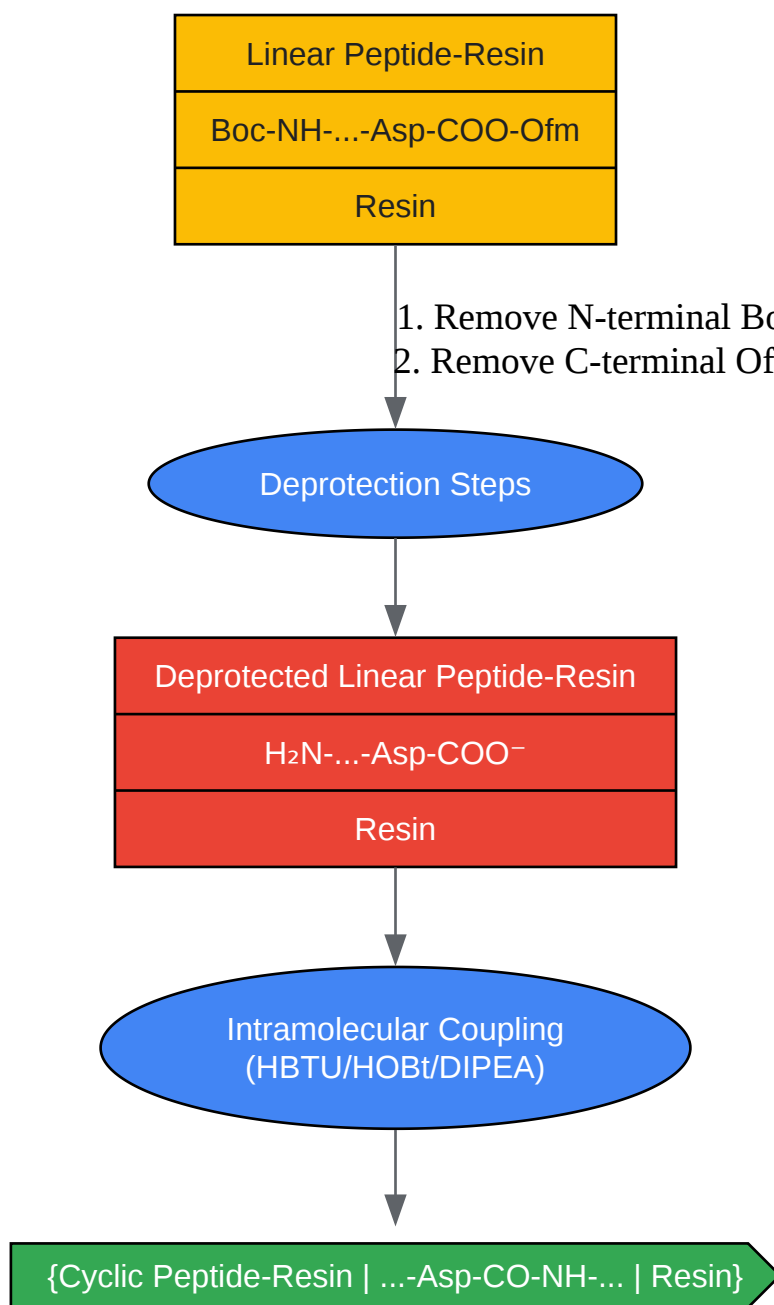
- Wash the resin thoroughly with DMF (5x) and DCM (3x).
- On-Resin Cyclization:
 - Wash the deprotected linear peptide-resin with DMF (3x).
 - Add a solution of HBTU (3.0 eq), HOBT (3.0 eq), and DIPEA (6.0 eq) in DMF.
 - Shake the reaction vessel for 4-24 hours at room temperature. The progress of the cyclization can be monitored by cleaving a small sample of resin and analyzing it by LC-MS.
- Final Washing: After cyclization is complete, wash the resin with DMF (3x) and DCM (3x). Dry the resin under vacuum.
- Cleavage from Resin:
 - Treat the dried resin with a cleavage cocktail of TFA/Triisopropylsilane (TIS)/Water (95:2.5:2.5) for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cyclic peptide.
 - Precipitate the peptide by adding cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and dry the peptide pellet.
 - The crude cyclic peptide can then be purified by reverse-phase HPLC.

Mandatory Visualization



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Caption: Workflow for **Boc-Asp-Ofm** solid-phase synthesis of cyclic peptides.



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Caption: Logical steps for the on-resin cyclization of a peptide.

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